

3-(Trifluoromethylthio)benzyl bromide CAS number and synonyms

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Compound of Interest

Compound Name: 3-(Trifluoromethylthio)benzyl bromide

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An In-depth Technical Guide to 3-(Trifluoromethyl)benzyl Bromide and Its Isomeric Analogs

Introduction

This technical guide provides a comprehensive overview of 3-(Trifluoromethyl)benzyl bromide, a key building block in modern organic synthesis, particularly within the pharmaceutical and agrochemical industries. While the initial query specified the "trifluoromethylthio" functional group, publicly available scientific literature and chemical databases predominantly feature the "trifluoromethyl" analog. Therefore, this guide will focus on the well-documented 3-(Trifluoromethyl)benzyl bromide (CAS RN: 402-23-3), addressing its chemical identity, properties, synthesis, and applications. To provide a comprehensive resource, this guide will also discuss its important regiosomer, 4-(Trifluoromethylthio)benzyl bromide.

This document is intended for researchers, chemists, and professionals in drug development, offering expert insights into the practical applications and handling of this versatile reagent.

Part 1: Core Profile of 3-(Trifluoromethyl)benzyl Bromide

3-(Trifluoromethyl)benzyl bromide is a substituted toluene derivative featuring a trifluoromethyl group at the meta position and a bromomethyl group. This combination of functional groups

makes it a valuable reagent for introducing the 3-(trifluoromethyl)benzyl moiety into a wide range of molecules.

Chemical Identifiers and Synonyms

The compound is known by several names in scientific literature and commercial catalogs.

Identifier	Value
CAS Number	402-23-3 [1] [2] [3] [4]
Molecular Formula	C8H6BrF3 [1] [2] [3]
Molecular Weight	239.03 g/mol [4]
IUPAC Name	1-(Bromomethyl)-3-(trifluoromethyl)benzene [1] [5]
EC Number	206-938-9 [1] [4]
PubChem CID	123061 [1] [2]
Synonyms	3-(Bromomethyl)benzotrifluoride, α-Bromo- α',α',α'-trifluoro-m-xylene, m- Trifluoromethylbenzyl bromide [2] [5]

Physicochemical Properties

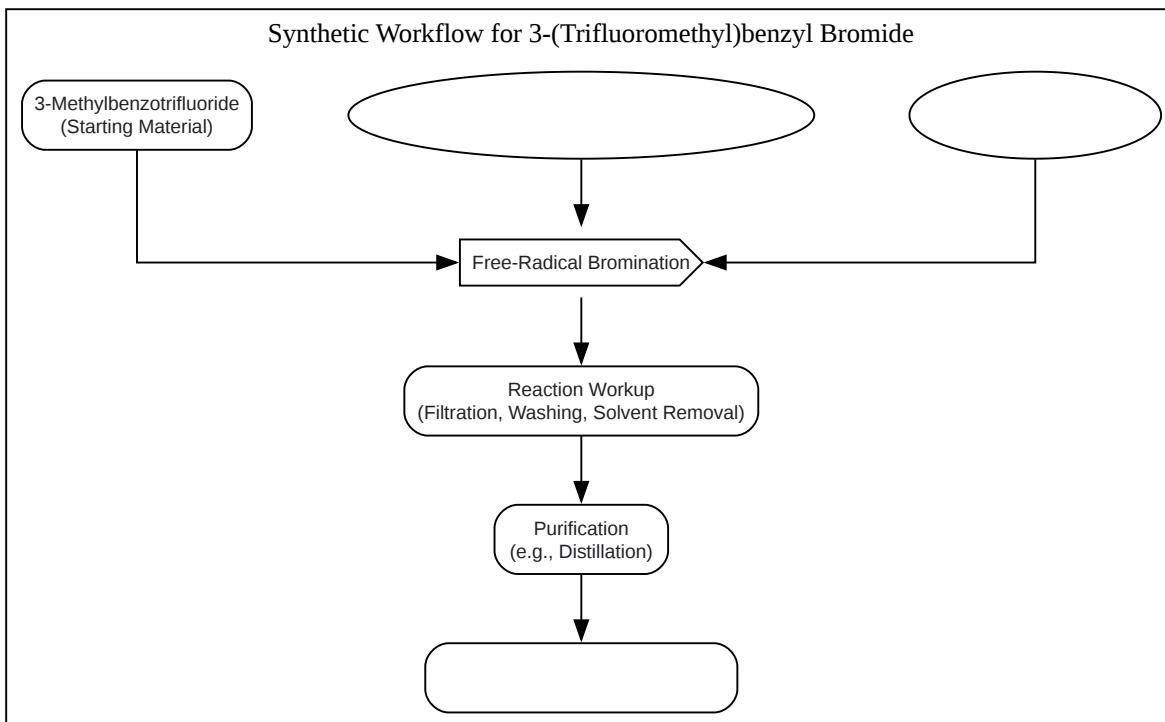
The physical and chemical properties of 3-(Trifluoromethyl)benzyl bromide are crucial for its handling, storage, and application in chemical reactions.

Property	Value
Appearance	Colorless to light yellow liquid[2][3]
Density	1.565 g/mL at 25 °C[1][4]
Boiling Point	69 °C at 4 mmHg[1][4]
Flash Point	87 °C (190.4 °F) - closed cup[1][4]
Refractive Index (n _{20/D})	1.491 - 1.493[1][4]
Vapor Pressure	22.1 mmHg at 25°C[1][6]

Part 2: Synthesis and Reactivity

Synthetic Pathways

The synthesis of 3-(Trifluoromethyl)benzyl bromide typically involves the bromination of the corresponding benzylic position of 3-methylbenzotrifluoride. A common laboratory and industrial method is free-radical bromination.



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Caption: General workflow for the synthesis of 3-(Trifluoromethyl)benzyl bromide.

Experimental Protocol: Free-Radical Bromination

- Reaction Setup: A solution of 3-methylbenzotrifluoride is prepared in a suitable solvent, such as acetonitrile, in a reaction vessel equipped with a reflux condenser and a magnetic stirrer.
- Addition of Reagents: N-Bromosuccinimide (NBS) and a catalytic amount of a radical initiator (e.g., azobisisobutyronitrile - AIBN) are added to the solution.^[7]
- Initiation: The reaction mixture is heated to reflux or irradiated with a suitable light source (like a compact fluorescent lamp) to initiate the radical chain reaction.^[7]

- Reaction Monitoring: The progress of the reaction is monitored by techniques such as Gas Chromatography (GC) or Thin Layer Chromatography (TLC).
- Workup: Upon completion, the reaction mixture is cooled to room temperature. The succinimide byproduct is removed by filtration. The filtrate is washed with water and brine, then dried over an anhydrous salt (e.g., MgSO₄).
- Purification: The solvent is removed under reduced pressure, and the crude product is purified by vacuum distillation to yield pure 3-(Trifluoromethyl)benzyl bromide.

Reactivity and Mechanistic Insights

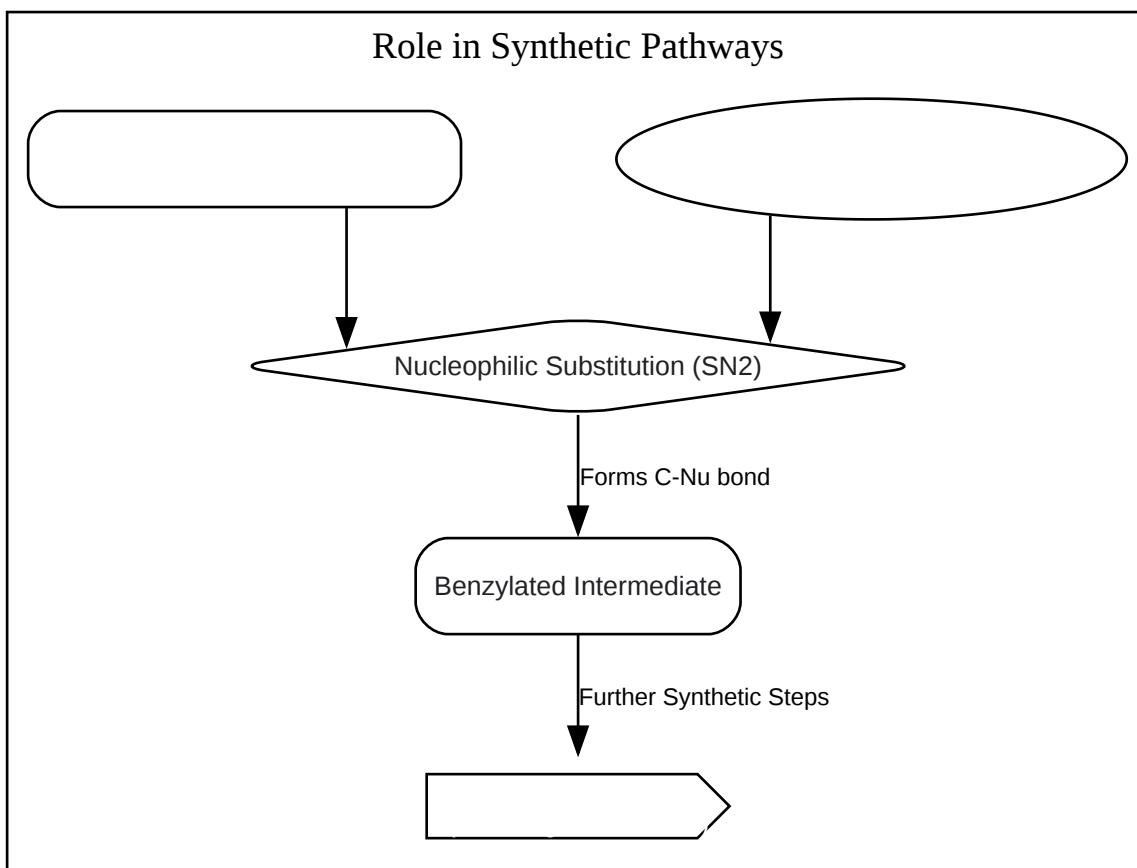
As a benzyl bromide derivative, this compound is an excellent electrophile and is primarily used in nucleophilic substitution reactions. The bromide is a good leaving group, facilitating reactions with a wide range of nucleophiles (e.g., amines, alcohols, thiols, and carbanions). The trifluoromethyl group is a strong electron-withdrawing group, which can influence the reactivity of the aromatic ring and the stability of reaction intermediates.

Part 3: Applications in Drug Discovery and Agrochemicals

The trifluoromethyl group is highly valued in medicinal chemistry for its ability to enhance key drug properties.^[8] When incorporated into a molecule, it can:

- Improve Lipophilicity: This enhances the drug's ability to cross cell membranes.^[8]
- Increase Metabolic Stability: The C-F bond is very strong, making the -CF₃ group resistant to metabolic degradation, which can prolong the drug's half-life.^[8]
- Modulate Acidity/Basicity: It can alter the pKa of nearby functional groups, affecting the drug's ionization state and target binding.

3-(Trifluoromethyl)benzyl bromide serves as a crucial intermediate for introducing this beneficial moiety.^[2] It is used in the synthesis of a variety of compounds, including pharmaceutical intermediates and active pharmaceutical ingredients (APIs).^{[2][8]}



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Caption: Role of 3-(Trifluoromethyl)benzyl bromide in organic synthesis.

Part 4: Safety and Handling

3-(Trifluoromethyl)benzyl bromide is a hazardous chemical that requires careful handling to avoid exposure.

Hazard Identification

Hazard Class	Description
Skin Corrosion/Irritation	Category 1B: Causes severe skin burns and eye damage.[4][9]
Serious Eye Damage	Category 1: Causes serious eye damage.[9]
Flammability	Combustible liquid.[9]

GHS Pictograms: GHS05 (Corrosion)[\[4\]](#) Signal Word: Danger[\[4\]\[9\]](#)

Safe Handling Protocol

- Engineering Controls: Always handle this compound in a well-ventilated chemical fume hood. [\[10\]](#) Ensure that an eyewash station and safety shower are readily accessible.[\[9\]\[10\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear tight-sealing safety goggles and a face shield.[\[9\]](#)
 - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).[\[11\]](#)
 - Skin and Body Protection: Wear a lab coat and other protective clothing to prevent skin contact.[\[9\]](#)
- Handling Procedures:
 - Avoid breathing vapors or mists.[\[9\]\[12\]](#)
 - Prevent contact with skin, eyes, and clothing.[\[12\]](#)
 - Keep away from heat, sparks, and open flames.[\[9\]](#)
 - Incompatible materials include strong oxidizing agents and strong bases.[\[9\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated area designated for corrosive materials.[\[9\]\[10\]](#)
- First Aid Measures:
 - Skin Contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water for at least 15 minutes.[\[9\]\[12\]](#) Seek immediate medical attention.
 - Eye Contact: Immediately rinse with water for several minutes, removing contact lenses if present and easy to do.[\[9\]\[12\]](#) Seek immediate medical attention.
 - Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.[\[9\]\[12\]](#) Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[9][12] Seek immediate medical attention.

Part 5: Related Isomers of Interest

While this guide focuses on 3-(Trifluoromethyl)benzyl bromide, it is important for researchers to be aware of related isomers, such as those containing the trifluoromethylthio (-SCF₃) group.

4-(Trifluoromethylthio)benzyl bromide

This isomer has the trifluoromethylthio group at the para position.

Identifier	Value
CAS Number	21101-63-3[13]
Molecular Formula	C ₈ H ₆ BrF ₃ S[13]
Molecular Weight	271.1 g/mol [13]
Synonyms	1-Bromomethyl-4-trifluoromethylsulfanylbenzene, 4-Trifluoromethylsulfanylbenzyl bromide[13]
Melting Point	53-57 °C[13]
Boiling Point	115-118 °C at 13 mmHg[13]

The -SCF₃ group, like the -CF₃ group, is used to modulate the physicochemical properties of molecules in drug and agrochemical development. The presence of the sulfur atom offers different electronic and steric properties compared to the direct trifluoromethyl substitution.

2-((Trifluoromethyl)thio)benzyl bromide

The ortho-substituted isomer is also commercially available.

Identifier	Value
CAS Number	238403-52-6[14]
Molecular Formula	C8H6BrF3S[14]
Molecular Weight	271.10 g/mol [14]
Synonyms	1-(bromomethyl)-2-(trifluoromethylsulfanyl)benzene[14]

Conclusion

3-(Trifluoromethyl)benzyl bromide is a cornerstone reagent for introducing the 3-(trifluoromethyl)benzyl group in organic synthesis. Its utility is rooted in the beneficial effects of the trifluoromethyl group on the pharmacokinetic and pharmacodynamic properties of bioactive molecules. A thorough understanding of its properties, synthesis, and safe handling procedures is essential for its effective and safe use in research and development. The isomeric thio-analogs further expand the chemical space available to medicinal and agrochemical chemists.

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